

Cross-Verification of 2,3,3,4-Tetramethylpentane Properties with NIST Database Values

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Compound of Interest

Compound Name: 2,3,3,4-Tetramethylpentane

Cat. No.: B096541

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-verification of the physicochemical properties of **2,3,3,4-tetramethylpentane**, comparing experimentally reported values with the critically evaluated data from the National Institute of Standards and Technology (NIST) database. This document is intended to assist researchers, scientists, and professionals in drug development in accurately utilizing this compound in their work by providing a clear comparison of its key properties and detailed experimental protocols for their verification.

Data Presentation: Property Comparison

The following table summarizes the key physical and chemical properties of **2,3,3,4-tetramethylpentane**, presenting values from the NIST database alongside data from other reputable sources for cross-verification.

Property	NIST Database Value	Other Source Value	Reference
Molecular Formula	C ₉ H ₂₀ [1] [2] [3] [4] [5]	C ₉ H ₂₀ [6]	[1] [2] [3] [4] [5] [6]
Molecular Weight	128.2551 g/mol [1] [2] [3] [4] [5]	128.26 g/mol [6]	[1] [2] [3] [4] [5] [6]
CAS Registry Number	16747-38-9 [1] [2] [3] [4] [5] [7]	16747-38-9 [6]	[1] [2] [3] [4] [5] [6] [7]
Boiling Point	141.5 °C (414.7 K) [6]	141.5 °C [6]	[6]
Melting Point	-102 °C [8]	Not specified	[8]
Density	0.755 g/cm ³ at 20°C (293 K) [6]	0.755 g/mL [8]	[6] [8]
Refractive Index	Not specified in search results	1.422 [8]	[8]

Experimental Protocols

Detailed methodologies for the experimental determination of the key properties of **2,3,3,4-tetramethylpentane** are provided below. These protocols are based on standard laboratory practices for volatile organic compounds.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common and efficient technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube
- Heat source (Bunsen burner or heating mantle)
- Sample of **2,3,3,4-tetramethylpentane**

Procedure:

- A small amount of the **2,3,3,4-tetramethylpentane** sample is placed in the small test tube.
- The capillary tube is placed in the test tube with the open end downwards.
- The test tube is attached to the thermometer and immersed in the Thiele tube or oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath with temperature control
- Sample of **2,3,3,4-tetramethylpentane**

Procedure:

- The empty, clean, and dry pycnometer is weighed.

- The pycnometer is filled with the **2,3,3,4-tetramethylpentane** sample and placed in a constant temperature water bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, wiped dry, and weighed again.
- The pycnometer is emptied, cleaned, and filled with distilled water, and the process is repeated to determine the volume of the pycnometer.
- The density of the sample is calculated using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a measure of how much the path of light is bent, or refracted, when entering the material. It is a characteristic physical property.

Apparatus:

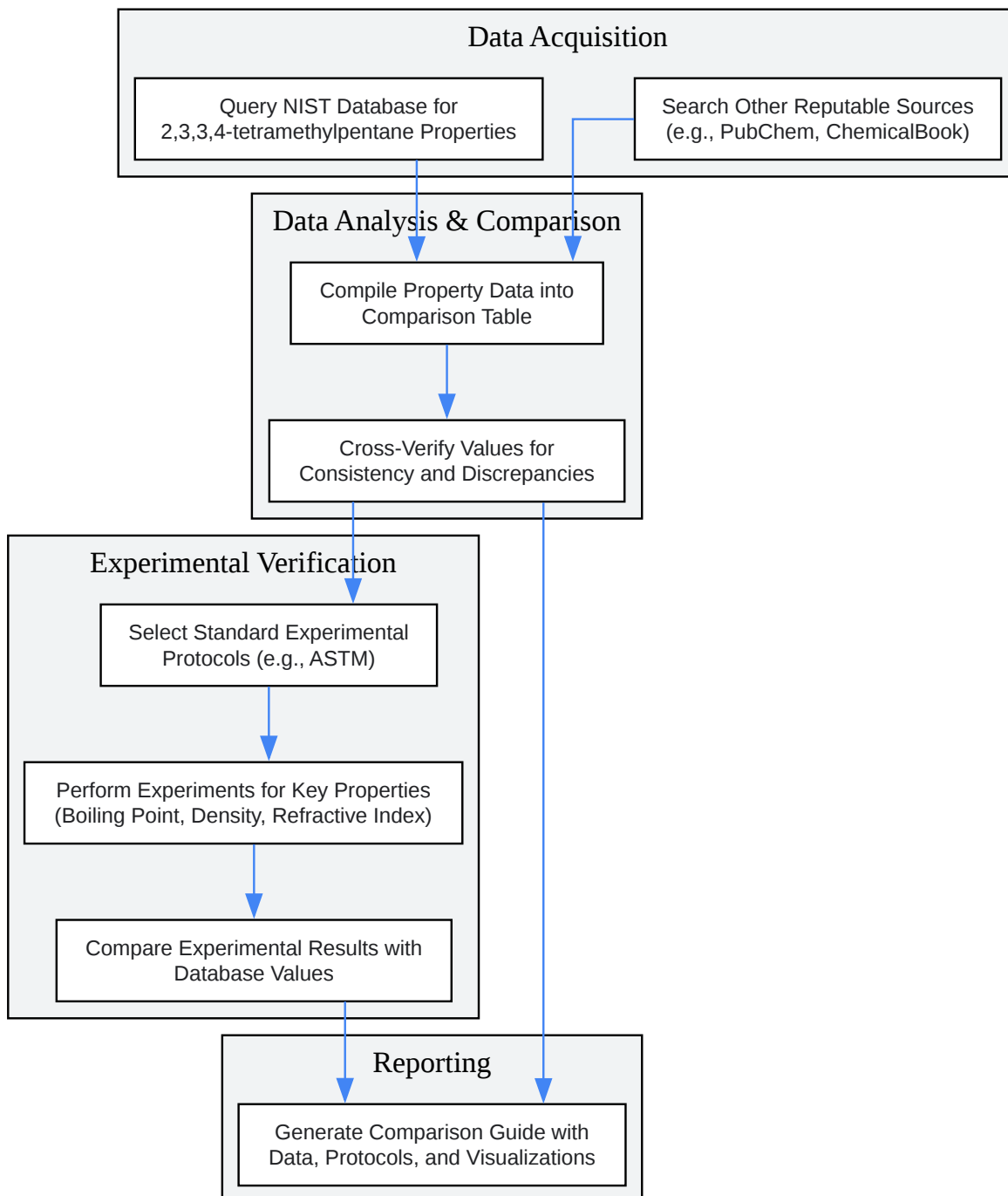
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **2,3,3,4-tetramethylpentane**
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and allowed to dry.
- A few drops of the **2,3,3,4-tetramethylpentane** sample are placed on the prism.
- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The refractive index is read from the scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the logical workflow for the cross-verification of **2,3,3,4-tetramethylpentane** properties.



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Figure 1: Workflow for cross-verification of chemical properties.

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